

Fobisin 101 data reproducibility issues

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Compound Focus: Fobisin 101

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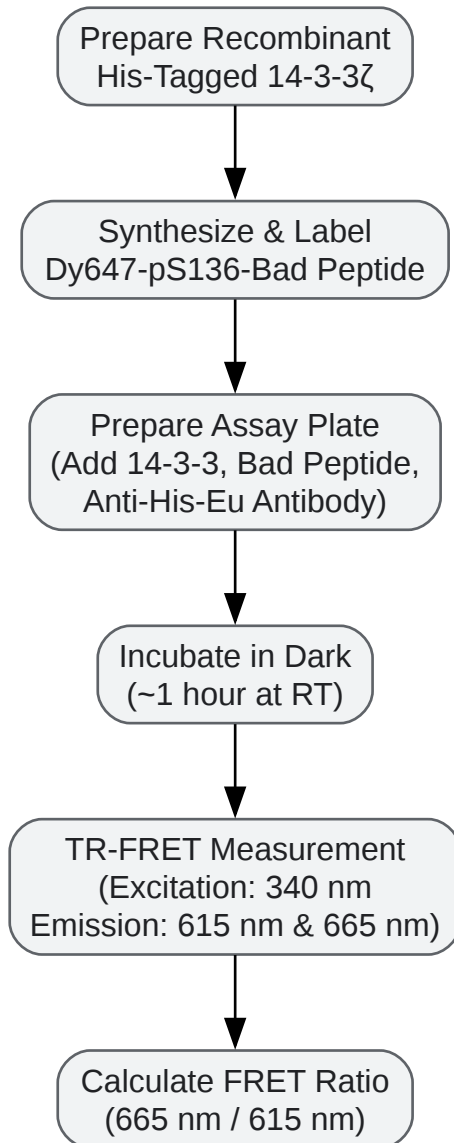
Fobisin 101 Quantitative Data

This table summarizes the key available data for **Fobisin 101**, which is crucial for verifying your materials and initial setup [1].

Property	Value / Description
CAS Number	1370281-06-3 [1]
Molecular Formula	$C_{15}H_{11}N_3Na_3O_8P$ [1]
Molecular Weight	461.209 g/mol [1]
Purity	>98% (HPLC) [1]
Target	14-3-3 Protein [1]
Reported IC_{50} (14-3-3 ζ)	9.3 μ M (in binding to PRAS40) [1]
Reported IC_{50} (14-3-3 γ)	16.4 μ M (in binding to PRAS40) [1]
Primary Biological Effect	Inhibits 14-3-3 protein-protein interactions; blocks binding to Raf-1 and PRAS40, and disrupts 14-3-3 stimulation of exoenzyme S [1].

TR-FRET Assay Protocol for 14-3-3/Bad Interaction

This detailed protocol is adapted from a peer-reviewed publication and can serve as a reference for reproducing a key assay used to study 14-3-3 inhibitors like **Fobisin 101** [2].



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Workflow Overview: The Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay detects the interaction between 14-3-3 proteins and a phosphorylated client peptide (Bad) [2].

Detailed Materials & Methods [2]:

- **Proteins and Peptides:**

- **14-3-3 Protein:** Recombinant HexaHistidine (His)-tagged 14-3-3 ζ protein is expressed in *E. coli* and purified using a nickel-nitrilotriacetic acid (Ni²⁺-NTA) column.
- **Bad Peptide:** A 17-amino acid peptide derived from Bad, phosphorylated at serine 136 (pS136), is synthesized and labeled with the FRET acceptor dye Dy647. The sequence is: **Dy647-LSPFRGRSR(pS)APPNLWA**.
- **Control Peptides:** Include non-phosphorylated Bad peptide (S136-Bad) and other phosphorylated peptides (e.g., pS259-Raf-1) for specificity testing.
- **Antibody:** Europium (Eu) chelate-conjugated anti-HexaHis antibody (e.g., from PerkinElmer) serves as the FRET donor.

- **Assay Procedure:**

- **Reaction Setup:** In a low-volume assay plate (e.g., 384-well or 1536-well format), combine:
 - His-14-3-3 ζ protein (typical final concentration ~10-50 nM)
 - Dy647-pS136-Bad peptide (typical final concentration ~50-200 nM)
 - Anti-His-Eu antibody (concentration optimized by titration, e.g., ~1-5 nM)
 - Assay buffer (e.g., 10 mM HEPES, pH 7.4, 150 mM NaCl, 0.05% Tween-20, 0.5 mM DTT).
- **Incubation:** Protect the plate from light and incubate for approximately 1 hour at room temperature to allow complex formation.
- **Detection:** Measure time-resolved fluorescence using a compatible plate reader.
 - **Excitation:** 340 nm
 - **Emission:** 615 nm (Eu signal) and 665 nm (Dy647 signal via FRET).
- **Data Analysis:** Calculate the TR-FRET ratio as **Emission at 665 nm / Emission at 615 nm**. A high ratio indicates a strong 14-3-3/Bad interaction. Inhibition by **Fobisin 101** will decrease the 665 nm signal, thus lowering the FRET ratio.

Troubleshooting Common Reproducibility Issues

Since literature specifically on **Fobisin 101** issues is limited, here are general strategies for troubleshooting protein-protein interaction assays.

- **Verify Compound Integrity:** Over time or with improper handling, the activity of small molecules can degrade.
 - **Action:** Check the purity of your **Fobisin 101** stock via HPLC. Ensure it is stored as recommended (often at -20°C in a dry, dark environment) and that stock solutions in DMSO are fresh or properly aliquoted to avoid freeze-thaw cycles.

- **Control Experiments Are Crucial:** Robust controls are essential to confirm that the observed signal is specific.
 - **Action:** Always include control wells without the protein (to detect peptide-antibody interaction) and without the peptide (to assess background). Use the non-phosphorylated Bad peptide (S136-Bad) to confirm that binding is phosphorylation-dependent [2].
- **Optimize Reagent Concentrations:** The performance of TR-FRET assays is highly sensitive to the concentrations of each component.
 - **Action:** Perform checkerboard titrations of the 14-3-3 protein, Dy647-Bad peptide, and anti-His-Eu antibody to determine the optimal ratio that gives the highest signal-to-background (often >20) and Z'-factor (>0.7) [2].

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References

1. FOBISIN 101 | 1370281-06-3 | 14-3-3 Protein [molnova.com]

2. A Time-Resolved Fluorescence Resonance Energy ... [pmc.ncbi.nlm.nih.gov]

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